

Sodium mercaptobenzothiazole synthesis and characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium mercaptobenzothiazole

Cat. No.: B8813654

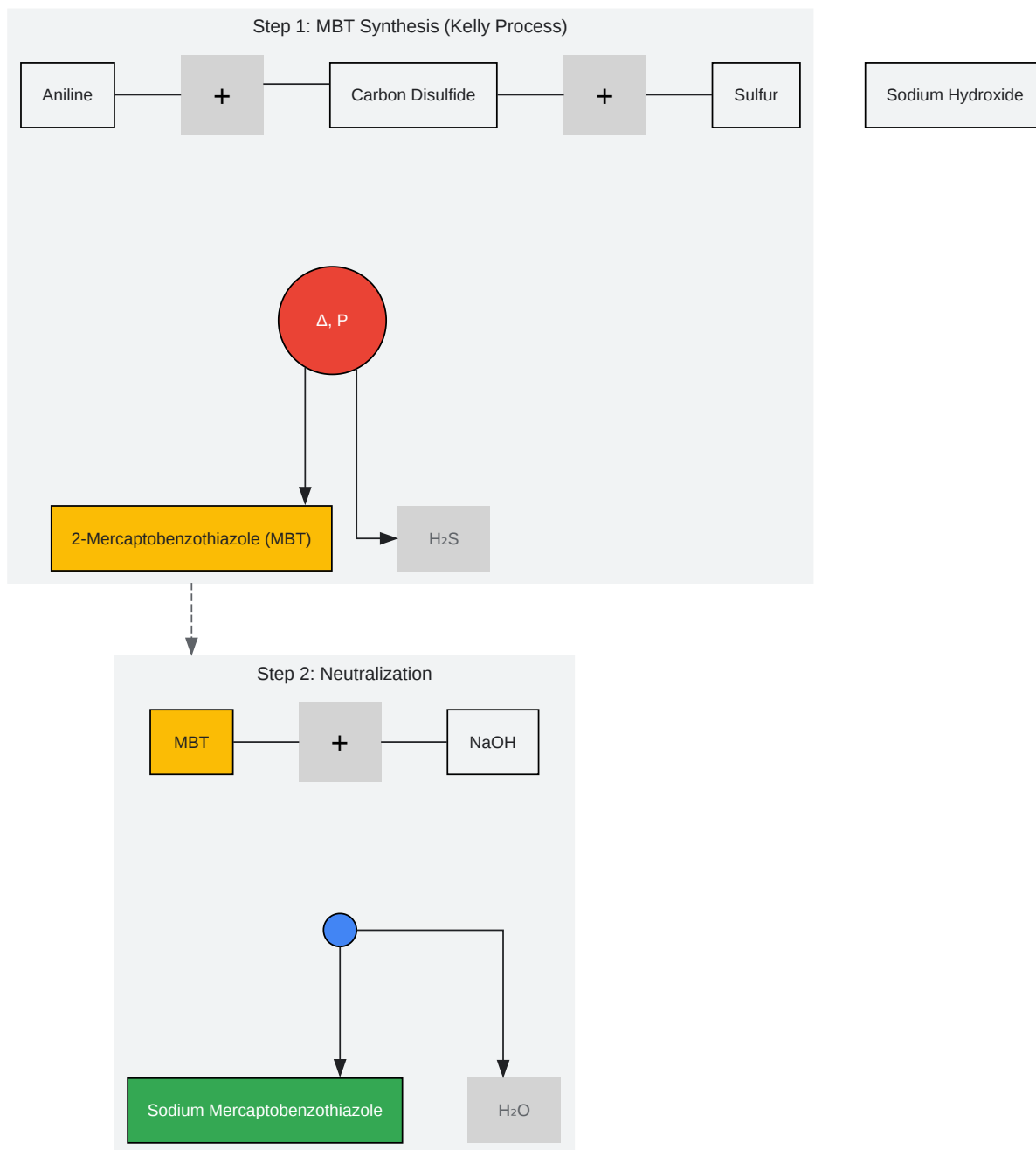
[Get Quote](#)

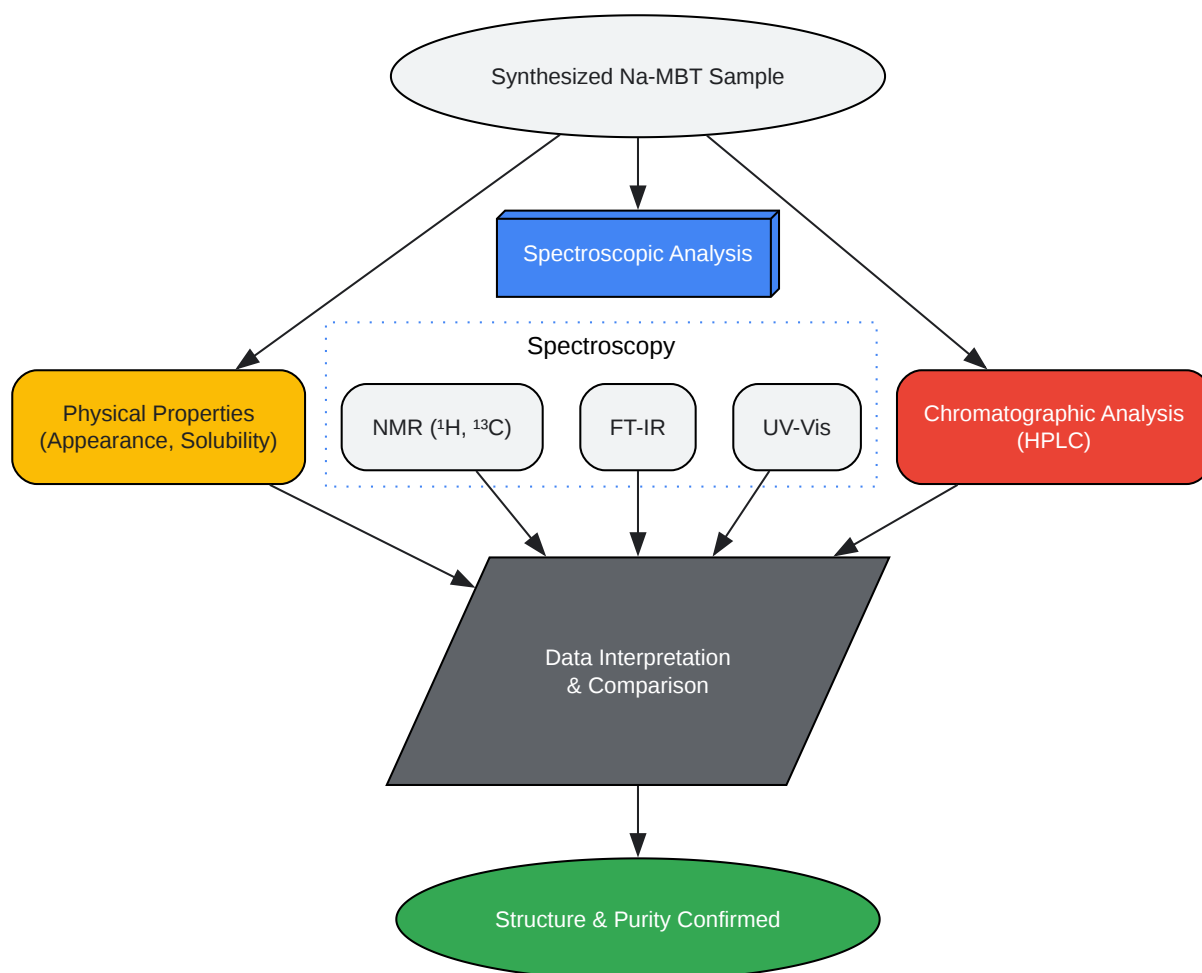
Synthesis of Sodium Mercaptobenzothiazole

The synthesis of **sodium mercaptobenzothiazole** is typically achieved in a two-step process. First, 2-mercaptobenzothiazole (MBT) is synthesized, which is then neutralized with a sodium base to yield the sodium salt.^{[1][5]} The most common industrial method for producing MBT is the Kelly process, which involves the high-pressure reaction of aniline, carbon disulfide, and sulfur.^{[5][6]}

Synthesis Pathway

The overall synthesis can be visualized as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. MBT Na, MBT Sodium Cas:2492 26 4 - IRO Water Treatment [irowater.com]
- 4. kairuiwater.com [kairuiwater.com]
- 5. Mercaptobenzothiazole - Wikipedia [en.wikipedia.org]
- 6. US5367082A - Process for the preparation of 2-mercaptobenzothiazole - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Sodium mercaptobenzothiazole synthesis and characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8813654#sodium-mercaptobenzothiazole-synthesis-and-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com